

# Demethylsonchifolin chemical structure and properties

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## Compound of Interest

Compound Name: *Demethylsonchifolin*

Cat. No.: *B12315830*

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## Demethylsonchifolin: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Demethylsonchifolin** is a sesquiterpenoid lactone, a class of natural products known for a wide range of biological activities. This document provides a concise summary of the available chemical and physical properties of **Demethylsonchifolin**. At present, detailed peer-reviewed studies on its specific biological activities, mechanisms of action, and associated signaling pathways are not extensively available in the public domain. Consequently, this guide focuses on its foundational chemical information and highlights the need for further research to elucidate its potential therapeutic applications.

### Chemical Structure and Properties

**Demethylsonchifolin** possesses a complex polycyclic structure characteristic of sesquiterpenoid lactones. Its chemical identity is established by its unique molecular formula and systematic name.

### Chemical Identifiers

Identifier	Value
IUPAC Name	(3aR,4R,6E,10Z,11aR)-10-Methyl-4-[[[(2Z)-2-methyl-2-butenoyl]oxy}-3-methylene-2-oxo-2,3,3a,4,5,8,9,11a-octahydrocyclodeca[b]furan-6-carboxylic acid
CAS Number	956384-55-7[1]
Chemical Formula	C <sub>20</sub> H <sub>24</sub> O <sub>6</sub> [1]
SMILES String	Currently not available in public chemical databases.

## Physicochemical Properties

The following table summarizes the predicted and available physicochemical properties of **Demethylsonchifolin**. These values are crucial for understanding its behavior in biological systems and for the design of future studies.

Property	Value	Source
Molecular Weight	360.4 g/mol [1]	ChemicalBook[1]
Boiling Point	563.2 ± 50.0 °C (Predicted)	ChemicalBook[1]
Density	1.21 ± 0.1 g/cm <sup>3</sup> (Predicted)	ChemicalBook
pKa	4.49 ± 0.60 (Predicted)	ChemicalBook

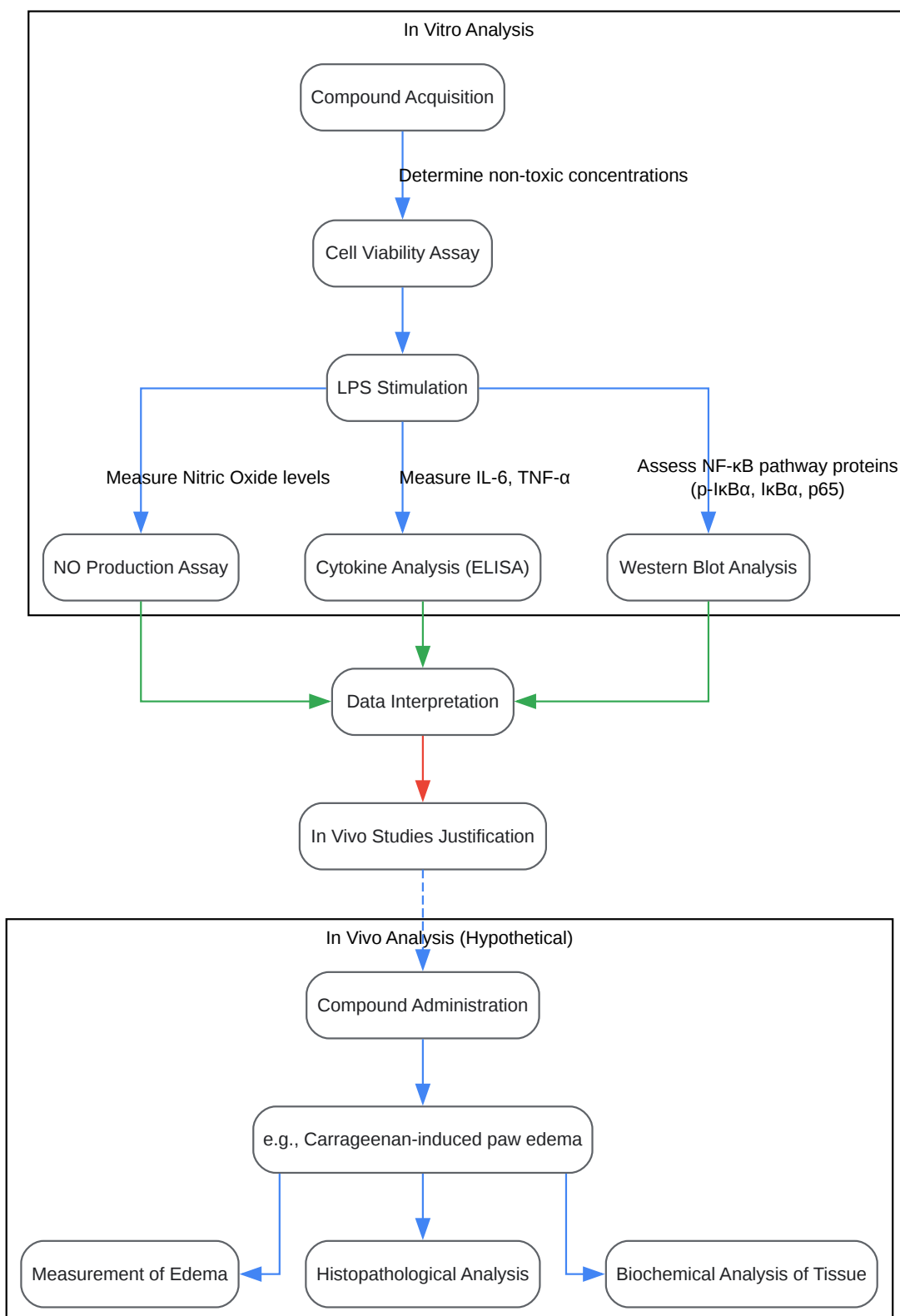
## Biological Activity and Mechanism of Action

Currently, there is a significant gap in the scientific literature regarding the specific biological activities and mechanism of action of **Demethylsonchifolin**. While many sesquiterpenoid lactones exhibit anti-inflammatory and anticancer properties, often through modulation of signaling pathways like NF-κB, specific studies on **Demethylsonchifolin** are required to confirm such effects.

The NF- $\kappa$ B (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway is a critical regulator of inflammatory responses, cell survival, and proliferation. Many natural products exert their anti-inflammatory effects by inhibiting this pathway. A logical starting point for investigating the biological activity of **Demethylsonchifolin** would be to assess its impact on NF- $\kappa$ B signaling.

## Proposed Investigational Workflow

Should researchers pursue the biological evaluation of **Demethylsonchifolin**, a potential experimental workflow is outlined below. This workflow is hypothetical and based on standard practices for evaluating the anti-inflammatory potential of novel compounds.



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**Figure 1:** Proposed experimental workflow for investigating the anti-inflammatory activity of **Demethylsonchifolin**.

## Experimental Protocols

Detailed experimental protocols for the isolation, purification, and biological evaluation of **Demethylsonchifolin** are not currently published in peer-reviewed journals. For researchers interested in studying this compound, the following general methodologies, adapted from studies on similar natural products, can serve as a starting point.

### General Protocol for Assessing Anti-Inflammatory Activity in Macrophages

- **Cell Culture:** RAW 264.7 macrophage cells are cultured in DMEM supplemented with 10% FBS and 1% penicillin-streptomycin at 37°C in a 5% CO<sub>2</sub> incubator.
- **Cell Viability Assay:** Cells are seeded in a 96-well plate and treated with varying concentrations of **Demethylsonchifolin** for 24 hours. Cell viability is assessed using an MTT assay to determine non-toxic concentrations.
- **LPS Stimulation and Treatment:** Cells are pre-treated with non-toxic concentrations of **Demethylsonchifolin** for 1 hour, followed by stimulation with lipopolysaccharide (LPS; 1 µg/mL) for 24 hours to induce an inflammatory response.
- **Nitric Oxide (NO) Measurement:** The concentration of nitrite, a stable metabolite of NO, in the culture supernatant is measured using the Griess reagent.
- **Cytokine Measurement:** The levels of pro-inflammatory cytokines such as TNF-α and IL-6 in the culture supernatant are quantified using commercially available ELISA kits.
- **Western Blot Analysis:** Cell lysates are prepared, and proteins are separated by SDS-PAGE. The expression levels of key proteins in the NF-κB signaling pathway (e.g., p-IκBα, IκBα, p65) are analyzed by Western blotting using specific antibodies.

## Conclusion and Future Directions

**Demethylsonchifolin** is a natural product with a defined chemical structure but largely unexplored biological potential. The lack of available data on its bioactivity presents a

significant opportunity for novel research. Future studies should focus on:

- **Comprehensive Biological Screening:** Evaluating the effects of **Demethylsonchifolin** across a range of cell-based assays to identify potential therapeutic areas, including inflammation, cancer, and infectious diseases.
- **Mechanism of Action Studies:** Elucidating the specific molecular targets and signaling pathways modulated by **Demethylsonchifolin**.
- **In Vivo Efficacy and Safety:** Assessing the therapeutic efficacy and safety profile of **Demethylsonchifolin** in relevant animal models of disease.

The generation of such data will be crucial for determining the potential of **Demethylsonchifolin** as a lead compound for drug development.

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## References

- 1. DeMethylsonchifolin | 956384-55-7 [chemicalbook.com]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

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